

Application Notes and Protocols for Developing Cell-Based Assays with JNJ-65355394

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JNJ-65355394

Cat. No.: B15608728

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

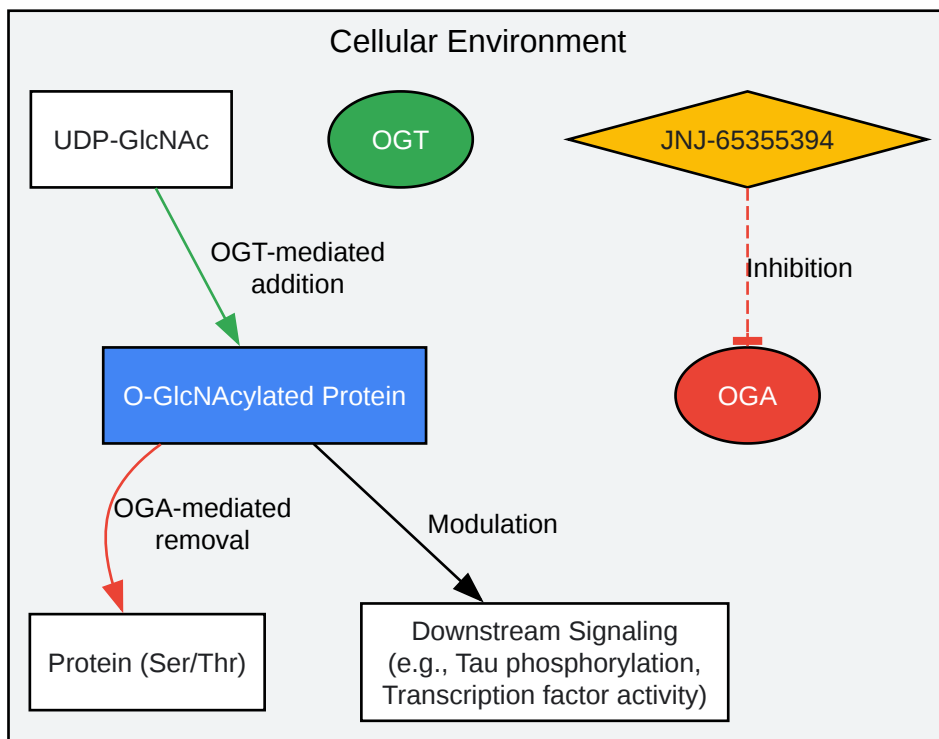
JNJ-65355394 is a potent and selective inhibitor of O-GlcNAc hydrolase (OGA), the enzyme responsible for removing O-linked β -N-acetylglucosamine (O-GlcNAc) from serine and threonine residues of nuclear and cytoplasmic proteins. The O-GlcNAc modification is a dynamic post-translational modification that plays a crucial role in a wide range of cellular processes, including signal transduction, transcription, and protein stability. Dysregulation of O-GlcNAcylation has been implicated in various diseases, including neurodegenerative disorders and cancer. These application notes provide detailed protocols for developing cell-based assays to characterize the activity of **JNJ-65355394**.

Signaling Pathway

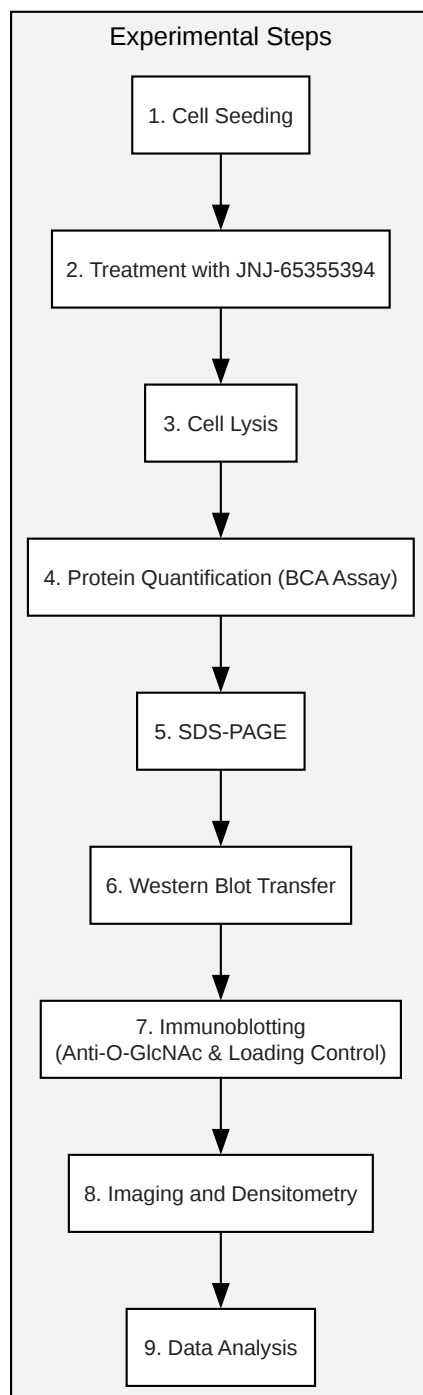
The core signaling pathway affected by **JNJ-65355394** is the dynamic modification of proteins by O-GlcNAcylation. This process, often referred to as O-GlcNAc cycling, is governed by two enzymes: O-GlcNAc transferase (OGT), which adds the O-GlcNAc moiety, and OGA, which removes it. **JNJ-65355394** inhibits OGA, leading to an accumulation of O-GlcNAcylated

proteins. This can have widespread effects on various downstream signaling pathways that are regulated by the O-GlcNAcylation of key proteins.

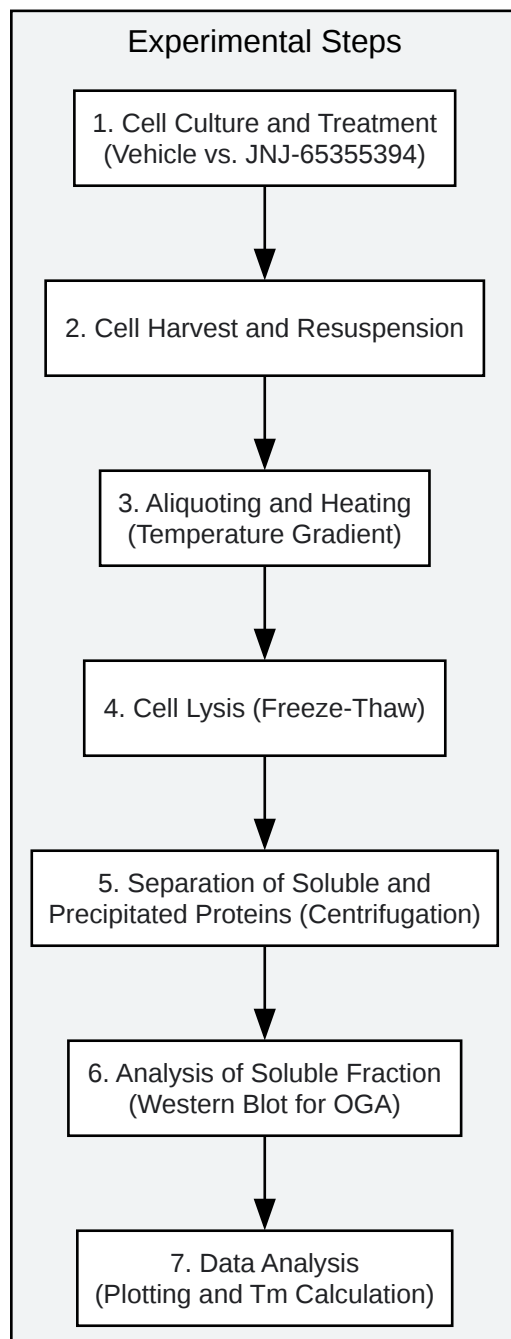
O-GlcNAc Cycling and Inhibition by JNJ-65355394



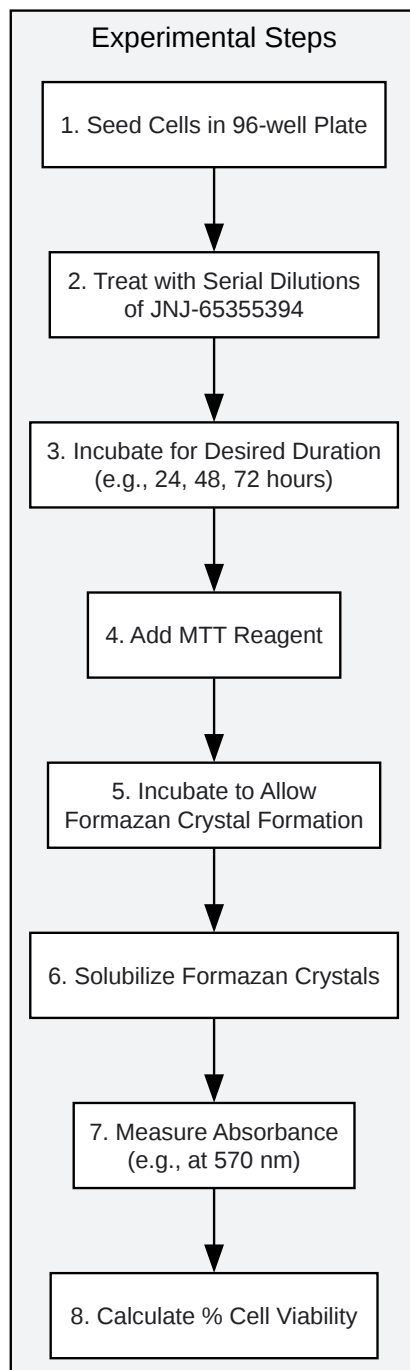
Workflow for O-GlcNAcylation Quantification



CETSA Experimental Workflow



MTT Assay Workflow



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Developing Cell-Based Assays with JNJ-65355394]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15608728/docs#application-notes-and-protocols-for-developing-cell-based-assays-with-jnj-65355394>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)